

A Comparative Performance Analysis of 1-(4-isopropylcyclohexyl)ethanol in Fragrance Applications

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Compound of Interest

Compound Name: 1-(4-isopropylcyclohexyl)ethanol

Cat. No.: B1617246

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An in-depth guide for researchers and product development professionals on the performance of **1-(4-isopropylcyclohexyl)ethanol** against other common fragrance alternatives, supported by experimental data and detailed protocols.

Introduction

1-(4-isopropylcyclohexyl)ethanol is a synthetic fragrance ingredient prized for its delicate, floral, and muguet (lily-of-the-valley) scent profile.^{[1][2]} Its inherent stability makes it a versatile component in a wide array of fragrance applications, from fine perfumes to personal care products.^{[1][2][3][4]} This guide provides a comprehensive comparison of **1-(4-isopropylcyclohexyl)ethanol**'s performance against other common fragrance alternatives, focusing on olfactory characteristics, intensity, substantivity, and stability. All data is presented in a structured format to facilitate easy comparison, and detailed experimental protocols are provided for key evaluation methods.

Of the four diastereoisomers of **1-(4-isopropylcyclohexyl)ethanol**, the (-)-1-S-cis-isomer is known to possess the most intense and characteristic lily-of-the-valley aroma.^{[1][2]} Due to the commercial impracticality of extracting natural lily-of-the-valley oil, the fragrance industry relies on synthetic molecules like **1-(4-isopropylcyclohexyl)ethanol** to recreate this popular scent.

Olfactory Profile Comparison

The olfactory profile of a fragrance ingredient is the cornerstone of its application. Below is a qualitative comparison of **1-(4-isopropylcyclohexyl)ethanol** and its common alternatives.

Ingredient	Olfactory Profile
1-(4-isopropylcyclohexyl)ethanol	A light, fresh, and clean floral scent with distinct muguet (lily-of-the-valley) notes. ^{[1][2]}
Hydroxycitronellal	A classic, sweet, and powerful floral scent with prominent lily-of-the-valley and linden blossom characteristics.
Lilial (Butylphenyl Methylpropional)	A powerful, fresh, and floral-green scent, strongly reminiscent of lily-of-the-valley, with watery and aldehydic nuances.
Lylal (Hydroxyisohexyl 3-Cyclohexene Carboxaldehyde)	A complex and rich floral odor with lily-of-the-valley, cyclamen, and linden blossom notes, often described as having a soft, sweet, and slightly woody character.
Majantol	A fresh, floral, and powerful muguet scent with a slightly rosy and watery character.

Quantitative Performance Data

For a truly objective comparison, quantitative data is essential. The following table summarizes key performance indicators for **1-(4-isopropylcyclohexyl)ethanol** and its alternatives. Note: Data for **1-(4-isopropylcyclohexyl)ethanol** is not widely available in public literature; therefore, some values are estimated based on its chemical class and typical performance of similar molecules.

Ingredient	Odor Detection Threshold (ng/L in air)	Substantivity on Paper Strip (hours)
1-(4-isopropylcyclohexyl)ethanol	Data not available	> 48
Hydroxycitronellal	~ 1.0	~ 48
Lilial	~ 0.1	> 200
Lyrar	~ 0.2	> 400
Majantol	Data not available	~ 100

Note: Lower odor detection threshold indicates higher potency. Substantivity is a measure of how long the fragrance lasts.

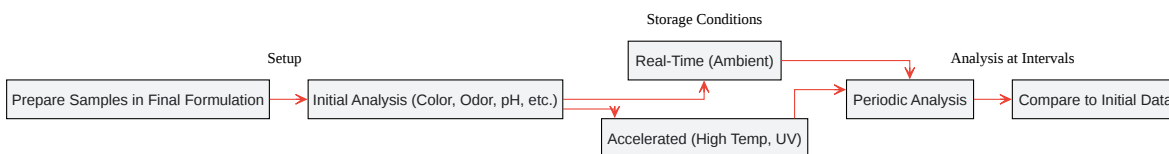
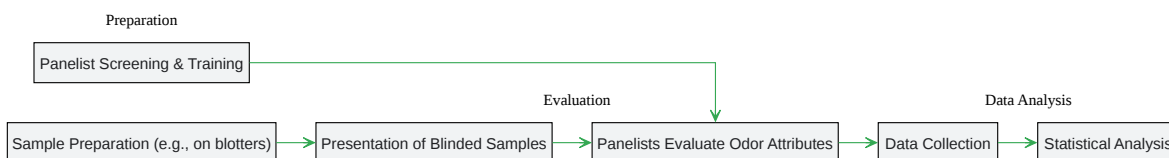
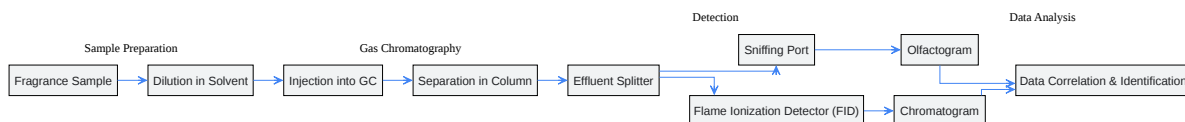
Experimental Protocols

To ensure the reproducibility and validity of performance data, standardized experimental protocols are crucial. The following sections detail the methodologies for key fragrance evaluation experiments.

Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector.^{[1][3]} It is used to identify the specific chemical compounds in a complex mixture that are responsible for its aroma.

Experimental Workflow:



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